

Preparing NRL-1049 Stock Solution for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *NRL-1049*
CAS No.: *1973494-16-4*
Cat. No.: *B15607919*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of **NRL-1049**, a selective ROCK2 inhibitor, for use in cell culture experiments. Adherence to these guidelines is crucial for ensuring the stability, sterility, and efficacy of the compound in your experimental setup.

Quantitative Data Summary

The following table summarizes the key quantitative data for **NRL-1049**, essential for accurate stock solution preparation and use.

Parameter	Value	Source(s)
Synonyms	BA-1049	[1][2][3]
CAS Number	1973494-16-4	[1][3]
Molecular Weight	319.42 g/mol	[1][2][4]
IC ₅₀ (ROCK2)	0.59 μ M	[1][2][4]
IC ₅₀ (ROCK1)	26 μ M	[1][4]
Recommended Solvent	Dimethyl Sulfoxide (DMSO), cell culture grade	[2]
Solubility in DMSO	≥ 32 mg/mL (≥ 100.18 mM)	[2]
Recommended Stock Concentration	10 mM	[5]
Storage of Powder	-20°C for up to 3 years	[2][4]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[2]
Final DMSO Concentration in Media	Should be $\leq 0.5\%$, ideally $\leq$ 0.1% to avoid cytotoxicity	[6][7]

Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM stock solution of **NRL-1049**.

Materials

- **NRL-1049** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance

- Vortex mixer
- Sterile, DMSO-compatible syringe filters (0.22 µm pore size, e.g., PTFE or nylon)[8]
- Sterile syringes
- Sterile, cryo-compatible storage vials

Stock Solution Preparation (10 mM)

Safety Precaution: Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds and solvents.

- Equilibrate Reagents: Allow the **NRL-1049** powder vial and the sterile DMSO to come to room temperature before opening to prevent condensation.
- Weighing **NRL-1049**:
 - On a calibrated analytical balance, carefully weigh out the desired amount of **NRL-1049** powder into a sterile 1.5 mL microcentrifuge tube.
 - Calculation for 1 mL of 10 mM Stock Solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 319.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.1942 \text{ mg}$
- Dissolving **NRL-1049**:
 - Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the **NRL-1049** powder. For the example above, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.[5]
- Sterilization (Recommended):
 - While DMSO is generally considered to be self-sterilizing, for sensitive cell culture applications, sterile filtration is the recommended method for ensuring the sterility of the

stock solution.^[8]^[9]

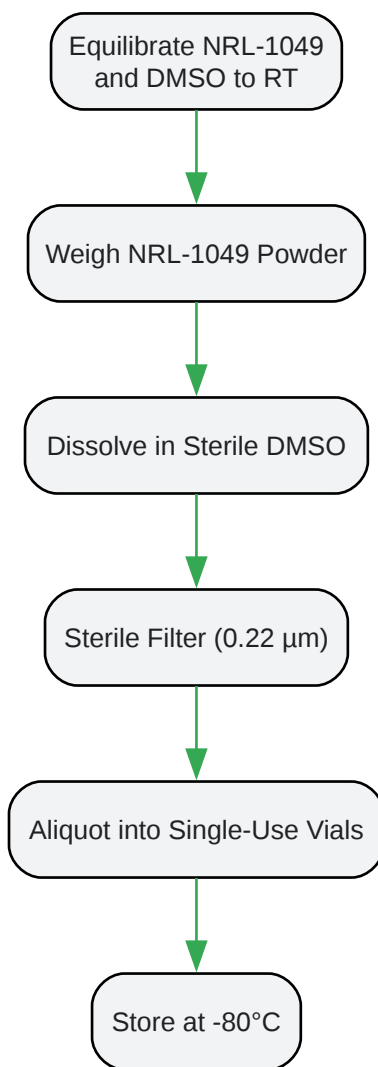
- Using a sterile syringe, draw up the **NRL-1049**/DMSO solution.
- Attach a sterile, DMSO-compatible 0.22 µm syringe filter to the syringe.
- Dispense the solution through the filter into a new sterile microcentrifuge tube or directly into sterile cryo-compatible storage vials.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, cryo-compatible vials.^[5]^[7]
 - Clearly label each aliquot with the compound name (**NRL-1049**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[2]

Preparation of Working Solution

- Thaw a single aliquot of the 10 mM **NRL-1049** stock solution at room temperature.
- Dilute the stock solution in fresh, pre-warmed cell culture medium to the desired final concentration.
 - Example for a 10 µM final concentration in 10 mL of media:
 - Use the $M_1V_1 = M_2V_2$ formula:
 - $(10 \text{ mM}) \times V_1 = (0.010 \text{ mM}) \times (10 \text{ mL})$
 - $V_1 = 0.01 \text{ mL} = 10 \text{ µL}$
 - Add 10 µL of the 10 mM stock solution to 10 mL of cell culture medium.

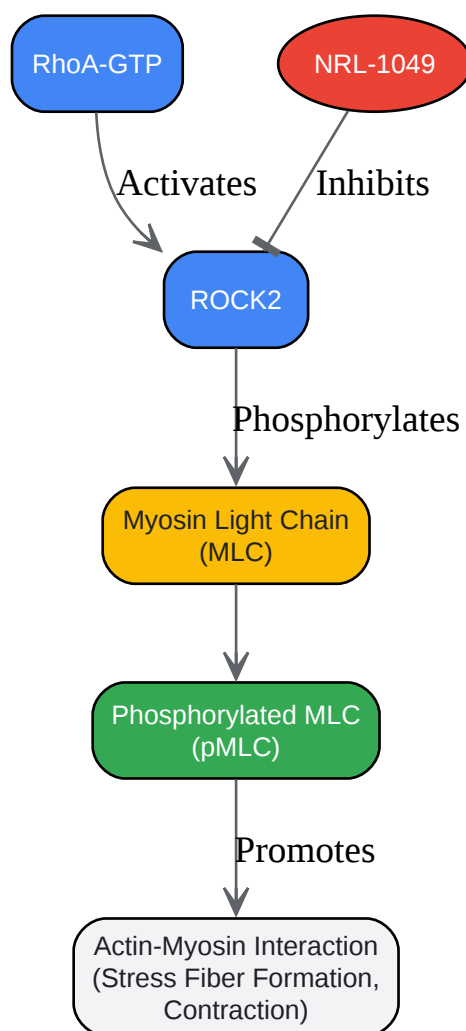
- Mix the working solution thoroughly by gentle pipetting or swirling before adding it to your cells.
- Important: Always prepare a vehicle control using the same final concentration of DMSO in the cell culture medium to account for any solvent effects.

Diagrams



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Caption: Experimental workflow for **NRL-1049** stock solution preparation.



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